

# Application Notes and Protocols: JNJ-1013

## Stock Solutions

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### Compound of Interest

Compound Name: JNJ-1013

Cat. No.: B10832104

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This document provides detailed protocols for the preparation and storage of stock solutions of **JNJ-1013**, a potent and selective IRAK1 PROTAC degrader. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of the compound in downstream applications.

## Summary of JNJ-1013 Properties

**JNJ-1013** is a proteolysis-targeting chimera (PROTAC) that potently and selectively degrades Interleukin-1 Receptor-Associated Kinase 1 (IRAK1).[1][2] It has shown strong anti-proliferative effects in specific cancer cell lines, making it a valuable tool for research in oncology and immunology.[3]

## Data Presentation: Solubility and Storage

The following table summarizes the key quantitative data for preparing and storing **JNJ-1013** stock solutions.

Parameter	Solvent	Concentration/Con dition	Source
Solubility	DMSO	Soluble to 100 mM	[1]
DMSO	25 mg/mL (~28.47 mM)	[4]	
DMSO	Sparingly soluble: 1- 10 mg/mL	[5]	
Acetonitrile	Slightly soluble: 0.1-1 mg/mL	[5]	
Water	Slightly soluble: 0.1-1 mg/mL	[5]	
Storage of Solid	-20°C	Long term (months to years)	[3]
0 - 4°C	Short term (days to weeks)	[3]	
4°C	Protect from light	[2][4]	
Storage of Stock Solution (in DMSO)	-80°C	Up to 6 months	[4][6]
-20°C	Up to 1 month (protect from light)	[4][6]	

Note: The molecular weight of **JNJ-1013** is approximately 878.06 g/mol .[1][3] Batch-specific molecular weights may vary, and it is recommended to refer to the Certificate of Analysis for precise calculations.

## Experimental Protocol: Preparation of JNJ-1013 Stock Solution

This protocol details the methodology for preparing a 10 mM stock solution of **JNJ-1013** in DMSO.

## Materials:

- **JNJ-1013** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

## Procedure:

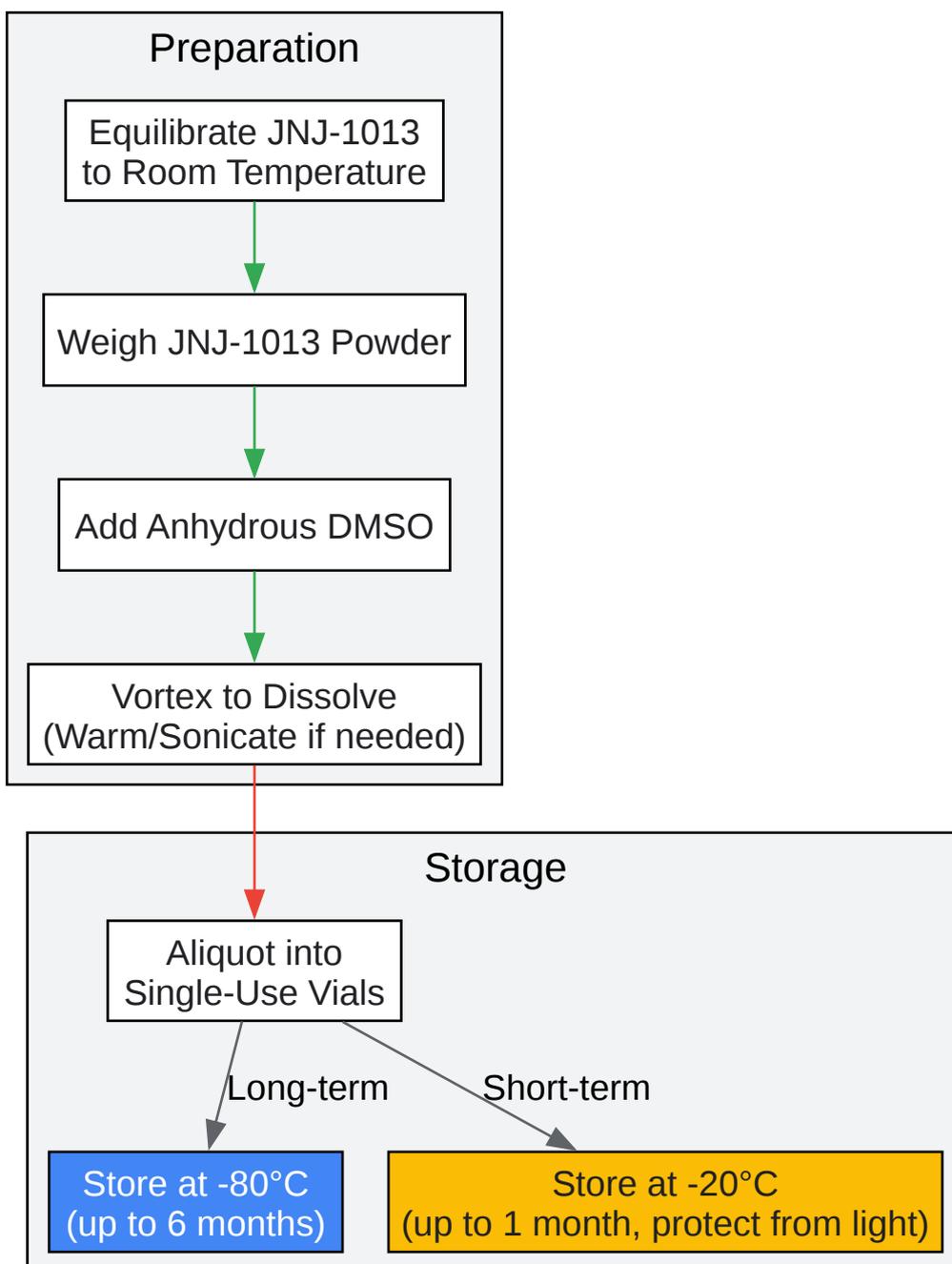
- **Pre-weighing Preparation:** Allow the vial of **JNJ-1013** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **JNJ-1013** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.878 mg of **JNJ-1013**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **JNJ-1013** powder. To continue the example, add 100  $\mu$ L of DMSO to the 0.878 mg of **JNJ-1013**.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can be used to aid dissolution if necessary.<sup>[4]</sup> Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.<sup>[6]</sup>
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at -80°C for long-term storage (up to 6

months) or at -20°C for short-term storage (up to 1 month).[4][6] When storing at -20°C, it is advisable to protect the aliquots from light.[4]

## Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing and storing **JNJ-1013** stock solutions.

## JNJ-1013 Stock Solution Workflow



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Caption: Workflow for the preparation and storage of **JNJ-1013** stock solutions.

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## References

- 1. rndsystems.com [rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. file.medchemexpress.eu [file.medchemexpress.eu]
- 5. caymanchem.com [caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
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